

Technical Guide: Safety and Handling of Mal-PEG2-C2-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mal-PEG2-C2-Boc

Cat. No.: B8025104

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **Mal-PEG2-C2-Boc** (CAS: 1374666-31-5) is not publicly available. This guide is based on general safety and handling principles for similar maleimide-polyethylene glycol (PEG) compounds and standard laboratory practices. Always consult the documentation provided by your supplier and a qualified safety professional before handling this chemical.

Chemical Identification

Identifier	Value
Chemical Name	tert-butyl (2-(2-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)ethoxy)ethoxy)ethylcarbamate
Synonyms	Mal-PEG2-C2-Boc
CAS Number	1374666-31-5
Molecular Formula	C15H23NO6
Molecular Weight	313.35 g/mol
Chemical Structure	(Structure rendering not available)

Hazard Identification and Precautionary Measures

While specific toxicity data for **Mal-PEG2-C2-Boc** is unavailable, compounds containing the maleimide group should be handled with care as they can be reactive towards thiols, such as those found in proteins. The Boc protecting group is generally stable but can be removed by strong acids.

General Hazards:

- May cause skin and eye irritation upon direct contact.
- May be harmful if inhaled or ingested.
- The toxicological properties have not been fully investigated.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

Physical and Chemical Properties

The following table summarizes the known and estimated physical and chemical properties of **Mal-PEG2-C2-Boc**.

Property	Value
Appearance	Data not available (likely a solid)
Odor	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available (likely soluble in organic solvents like DMSO, DMF)
Vapor Pressure	Data not available
Density	Data not available
Flash Point	Data not available

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling Protocol

- Engineering Controls: Handle **Mal-PEG2-C2-Boc** in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile).
 - Eye Protection: Use safety glasses with side shields or goggles.
 - Lab Coat: A standard laboratory coat is required.
- Dispensing:
 - For solids, use a spatula or other appropriate tool to handle the material. Avoid generating dust.

- For solutions, use a calibrated pipette.
- Avoidance: Prevent contact with skin, eyes, and clothing. Avoid inhalation of any dust or vapors.

Storage Protocol

- Temperature: Store in a cool, dry place. Refer to the supplier's recommendation, which is often -20°C for long-term storage.
- Inert Atmosphere: For optimal stability, especially for long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- Container: Keep the container tightly sealed to prevent moisture ingress.

Experimental Protocols

Preparation of Stock Solutions

- Solvent Selection: Choose a dry, aprotic solvent in which **Mal-PEG2-C2-Boc** is soluble, such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF).
- Calculation: Determine the mass of **Mal-PEG2-C2-Boc** required to achieve the desired concentration.
- Dissolution:
 - Equilibrate the vial of **Mal-PEG2-C2-Boc** to room temperature before opening to prevent condensation of moisture.
 - Weigh the required amount of the compound in a suitable container.
 - Add the calculated volume of solvent.
 - Vortex or sonicate briefly to ensure complete dissolution.
- Storage of Stock Solution: Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

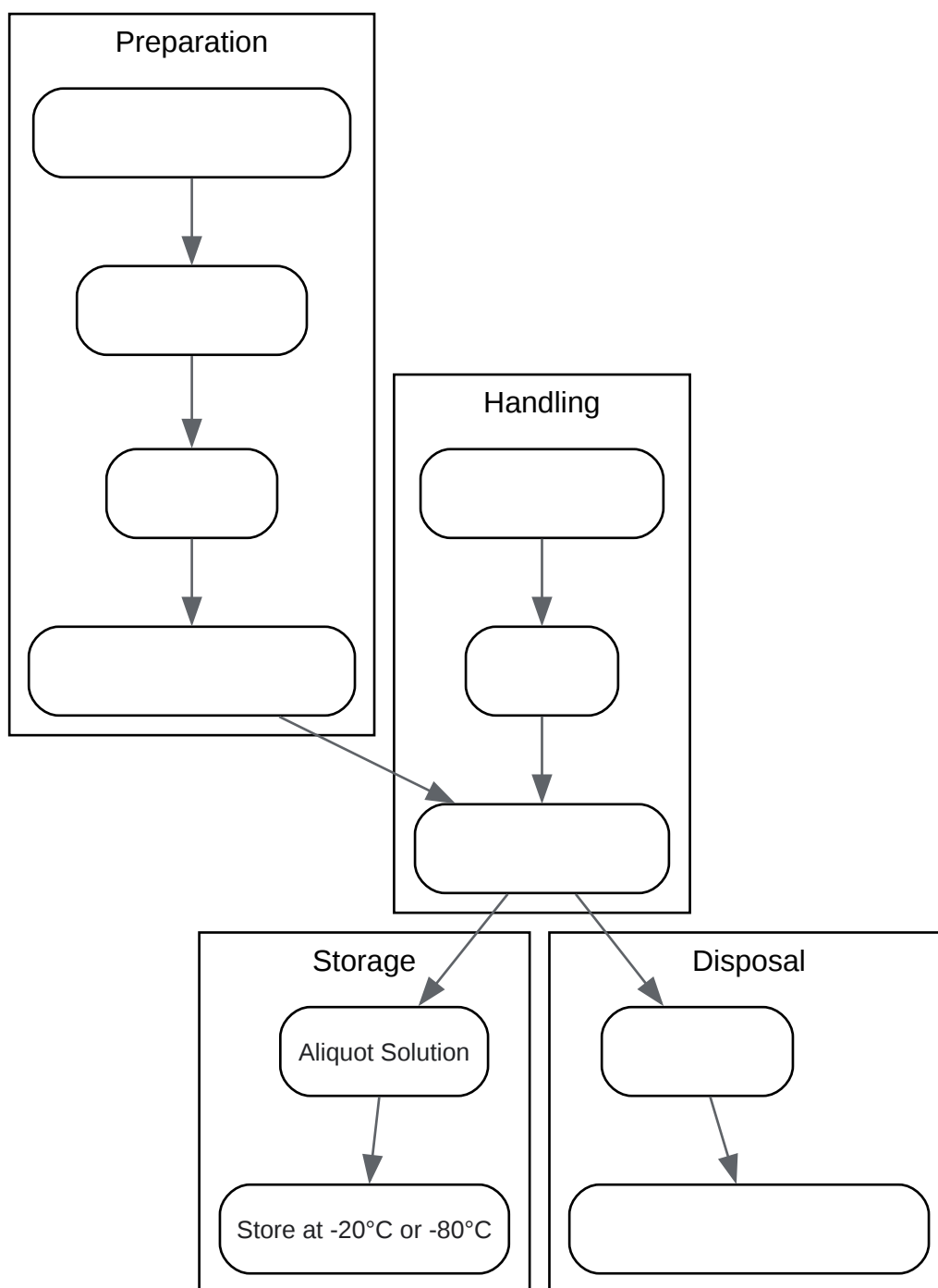
Disposal

Dispose of **Mal-PEG2-C2-Boc** and any contaminated materials in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service for guidance.

Do not allow the material to enter drains or waterways.

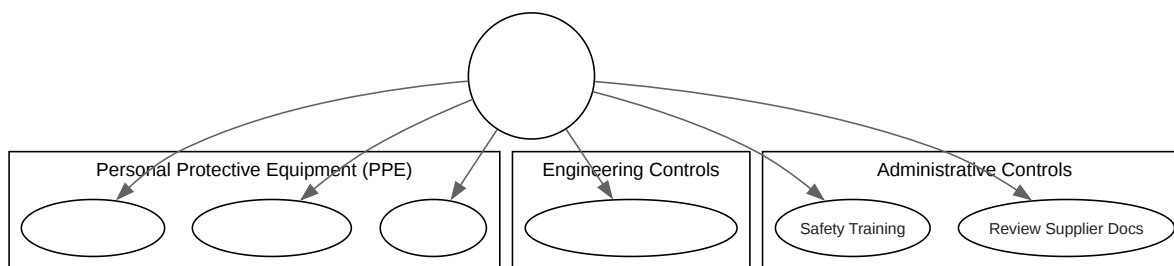
Visualized Workflows

The following diagrams illustrate key workflows for the safe handling and use of **Mal-PEG2-C2-Boc**.



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Caption: General experimental workflow for **Mal-PEG2-C2-Boc**.



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Caption: Hierarchy of safety controls for handling **Mal-PEG2-C2-Boc**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com